

Personal protective equipment for handling 2-(4-Bromobutyl)-1,3-dioxolane

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Compound of Interest

Compound Name: 2-(4-Bromobutyl)-1,3-dioxolane

Cat. No.: B1282568

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Essential Safety and Handling Guide for 2-(4-Bromobutyl)-1,3-dioxolane

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, operational instructions, and disposal plans for **2-(4-Bromobutyl)-1,3-dioxolane**, ensuring a secure laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-(4-Bromobutyl)-1,3-dioxolane** is presented below. Understanding these characteristics is the first step in safe handling.

Property	Value
Molecular Formula	C ₇ H ₁₃ BrO ₂ [1]
Molecular Weight	209.08 g/mol [1]
Appearance	Clear, colorless to light yellow/orange liquid or solid[2]
Boiling Point	82 °C at 40 mmHg[3]
Melting Point	120 °C[3]
Density	1.38 g/cm ³ [2]
Storage Temperature	2-8°C, in a dark, inert atmosphere[2]

Personal Protective Equipment (PPE)

When handling **2-(4-Bromobutyl)-1,3-dioxolane**, the use of appropriate personal protective equipment is mandatory to prevent exposure.

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3] A face shield may be necessary for splash hazards.
- **Skin Protection:** Chemical-resistant gloves are required. Always inspect gloves for integrity before use.[3] A lab coat or fire/flame resistant and impervious clothing should be worn.[3]
- **Respiratory Protection:** If exposure limits are exceeded or if irritation is experienced, a full-face respirator is recommended.[3] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.

Safe Handling and Storage Protocol

Adherence to a strict handling and storage protocol is crucial for laboratory safety.

Handling:

- Ventilation: Always handle **2-(4-Bromobutyl)-1,3-dioxolane** in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[3]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[3]
- Grounding: To prevent static discharge, which can be a fire hazard, ensure that containers and receiving equipment are properly grounded and bonded.[4]
- Tools: Use non-sparking tools to prevent ignition sources.[3]

Storage:

- Container: Keep the container tightly closed when not in use.[3]
- Location: Store in a dry, cool, and well-ventilated place.[3]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[5]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[3] If irritation persists, seek medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[8]

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for environmental and personal safety.

Spill Response:

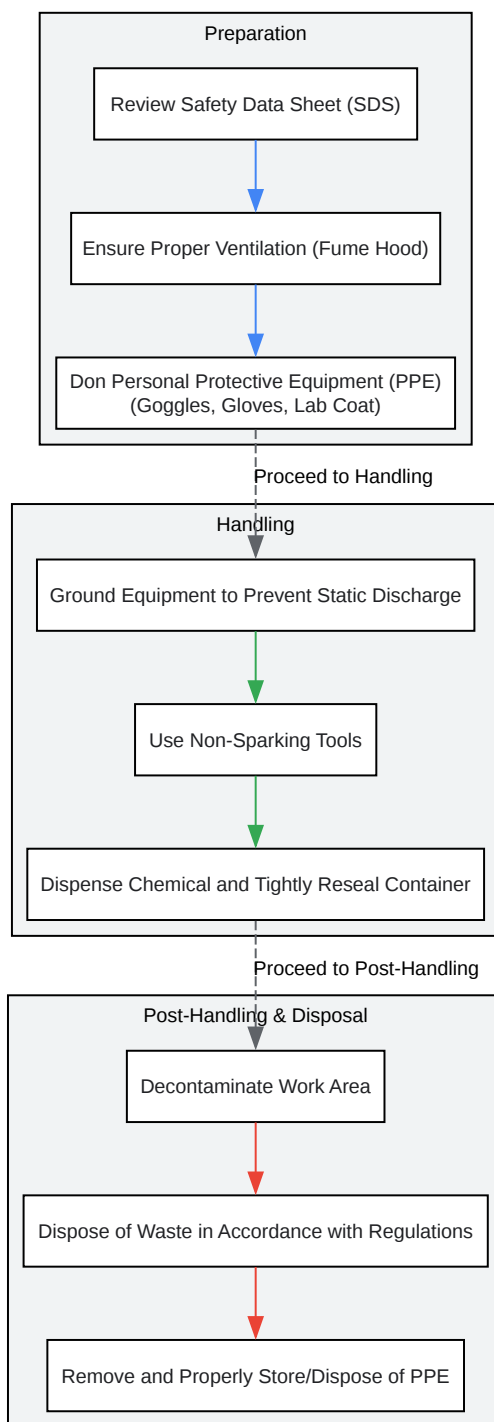
- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Use an inert absorbent material to contain the spill.
- Collection: Collect the absorbed material into a suitable, closed container for disposal.^[3]
- Decontamination: Clean the spill area thoroughly.

Disposal:

- Dispose of **2-(4-Bromobutyl)-1,3-dioxolane** and any contaminated materials in accordance with local, state, and federal regulations.^[9]
- It is recommended to use a licensed professional waste disposal service.^[9] Do not dispose of down the drain or into the environment.

Workflow for Safe Handling of 2-(4-Bromobutyl)-1,3-dioxolane

Workflow for Safe Handling of 2-(4-Bromobutyl)-1,3-dioxolane

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Caption: This diagram outlines the essential steps for the safe handling of **2-(4-Bromobutyl)-1,3-dioxolane**, from preparation to disposal.

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